

# Axitinib Impurity 2 versus other tyrosine kinase inhibitor impurities

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Axitinib Impurity 2

CAS No.: 1428728-83-9

Cat. No.: S1790298

[Get Quote](#)

## Understanding Axitinib Impurity 2

**Axitinib Impurity 2** is a known dimeric impurity of the anticancer drug Axitinib, which is a Tyrosine Kinase Inhibitor (TKI) used in cancer therapy [1] [2]. The table below summarizes its core chemical identity:

Property	Description
Chemical Name	2,2'-[(2,4-Di-2-pyridinyl-1,3-cyclobutanediyl)bis(1H-indazole-3,6-diylthio)]bis[N-methylbenzamide] [1] [3]
CAS Number	1428728-83-9 [1] [3] [2]
Molecular Formula	C <sub>44</sub> H <sub>36</sub> N <sub>8</sub> O <sub>2</sub> S <sub>2</sub> [1] [3] [2]
Molecular Weight	772.94 g/mol [1] [3] [2]
Synonyms	Axitinib Dimer, Axitinib Dimer Impurity [1] [3]

## Comparison with Other Axitinib Impurities

Axitinib has several other documented impurities. The following table provides a comparative overview of **Axitinib Impurity 2** against a selection of nitroso and process-related impurities.

Impurity Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Structural Features
<b>Axitinib Impurity 2 (Dimer)</b>	1428728-83-9 [1]	C <sub>44</sub> H <sub>36</sub> N <sub>8</sub> O <sub>2</sub> S <sub>2</sub> [1]	772.94 [1]	Dimer structure with a cyclobutane core [1]
<b>Axitinib Nitroso Impurity 2</b>	N/A	C <sub>7</sub> H <sub>4</sub> IN <sub>3</sub> O [4] [5]	273.0 [4] [5]	6-Iodo-1-nitroso-1H-indazole [4] [5]
<b>Axitinib Nitroso Impurity 3</b>	N/A	C <sub>15</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub> S [5]	312.3 [5]	N-Methyl-2-((1-nitroso-1H-indazol-6-yl)thio)benzamide [5]
<b>Axitinib Nitroso Impurity 4</b>	N/A	C <sub>15</sub> H <sub>11</sub> IN <sub>4</sub> O <sub>2</sub> S [5]	438.2 [5]	2-((3-Iodo-1-nitroso-1H-indazol-6-yl)thio)-N-methylbenzamide [5]
<b>Axitinib Impurity 16</b>	886230-75-7 [5]	C <sub>19</sub> H <sub>18</sub> N <sub>4</sub> O <sub>3</sub> [5]	350.4 [5]	Nitro-substituted indazole with pyridine and tetrahydropyran groups [5]
<b>Axitinib Impurity 26</b>	885126-34-1 [5]	C <sub>15</sub> H <sub>12</sub> IN <sub>3</sub> OS [5]	409.2 [5]	2-((3-Iodo-1H-indazol-6-yl)thio)-N-methylbenzamide [5]

## Role in Research and Analysis

All listed impurities, including **Axitinib Impurity 2**, are used as **reference standards** for analytical purposes in pharmaceutical development and quality control [4] [5] [2]. Their primary applications include:

- **Analytical Method Development and Validation (AMV)**
- **Quality Control (QC)** during commercial production of Axitinib [4] [5]
- Supporting regulatory filings like **Abbreviated New Drug Applications (ANDA)** [4] [5]

Suppliers typically provide these impurities with a Certificate of Analysis (CoA) to ensure regulatory compliance [3] [2].

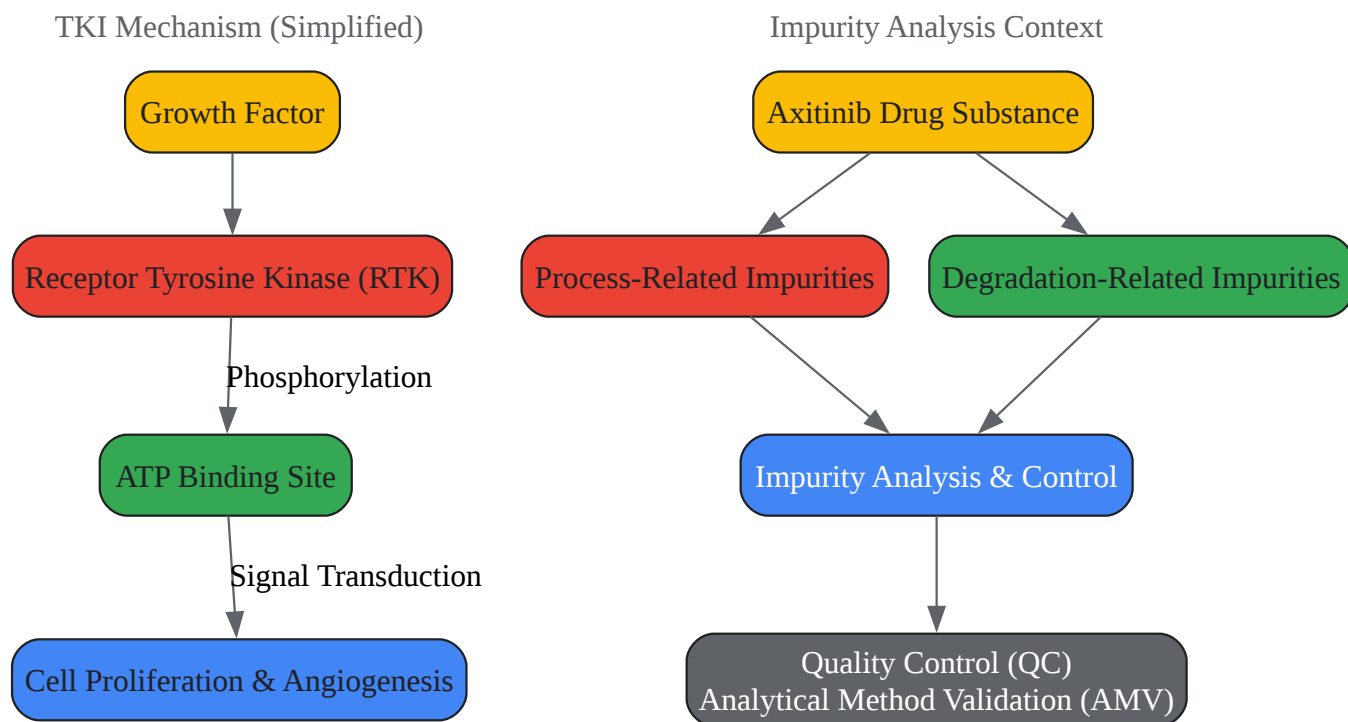
## Critical Safety Considerations for TKI Impurities

While specific toxicology data for **Axitinib Impurity 2** is not available in the search results, it is crucial to be aware of the risks associated with TKI impurities in general.

- **Nitrosamine Impurities:** Nitroso impurities (like Axitinib Nitroso Impurities 2, 3, and 4) are a class of genotoxic compounds subject to strict regulatory control due to their potential to cause cancer [4] [5].
- **Severe Cutaneous Adverse Reactions (SCARs):** Some TKIs have been associated with life-threatening skin reactions, such as **Stevens-Johnson Syndrome (SJS)** and **Toxic Epidermal Necrolysis (TEN)** [6]. While these are typically linked to the active drug itself, the role of specific impurities in triggering such reactions is a critical area of monitoring and investigation.

## Pathway and Workflow Overview

The following diagram illustrates the role of Axitinib and its impurities in the context of Tyrosine Kinase Inhibitor (TKI) action and drug development workflow.



[Click to download full resolution via product page](#)

## Key Experimental and Handling Considerations

Based on the gathered information, here are protocols and considerations for researchers working with these impurities.

- **Handling and Storage:** These impurities are intended for research and analytical use only and are **not for human consumption** [4] [3] [5]. It is recommended to store them at **room temperature**, protected from light [5].
- **Experimental Protocols (Generalized):** While detailed experimental protocols are not provided in the search results, the use of these impurities typically involves techniques standard in pharmaceutical analysis:
  - **Chromatographic Separation:** Use of **High-Performance Liquid Chromatography (HPLC)** or **Ultra-Performance Liquid Chromatography (UPLC)** to separate the impurity from the main drug compound and other impurities.

- **Detection and Quantification:** Employing detectors like **PDA (Photodiode Array)** or **Mass Spectrometry (MS)** for identification and quantification against a certified reference standard.
- **Method Validation:** Following ICH guidelines to validate the analytical method for parameters such as specificity, accuracy, precision, linearity, and range.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. CAS#: 1428728-83-9 Axitinib Impurity 2 [chemicalbook.com]
2. - Toref: Pharmaceutical Axitinib Standards Impurity 2 Impurity [toref-standards.com]
3. Dimer Axitinib | CAS No... | Simson Pharma Limited Impurity 2 [simsonpharma.com]
4. Nitroso Axitinib | SynZeal Impurity 2 [synzeal.com]
5. -ChemWhat | Database of Chemicals & Biologicals + AI Chemist Axitinib [chemwhat.com]
6. Potentially life-threatening severe cutaneous adverse reactions... [spandidos-publications.com]

To cite this document: Smolecule. [Axitinib Impurity 2 versus other tyrosine kinase inhibitor impurities]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b1790298#axitinib-impurity-2-versus-other-tyrosine-kinase-inhibitor-impurities>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)